



Safety and handling of Bz-(Me)Tz-NHS

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Compound of Interest		
Compound Name:	Bz-(Me)Tz-NHS	
Cat. No.:	B3241296	Get Quote

An In-Depth Technical Guide to the Safety and Handling of Methyltetrazine-NHS Ester

Disclaimer: The specific compound "Bz-(Me)Tz-NHS" could not be definitively identified in publicly available literature. This guide is based on the closely related and well-documented compound, Methyltetrazine-N-hydroxysuccinimidyl (NHS) Ester, a common reagent in bioconjugation. The safety and handling recommendations provided herein are based on data for this related compound and the general class of tetrazine-NHS esters. Researchers should always consult the specific Safety Data Sheet (SDS) provided by the manufacturer for the exact reagent in use.

This technical guide is intended for researchers, scientists, and drug development professionals, providing comprehensive information on the safe handling, storage, and experimental use of Methyltetrazine-NHS Ester.

Chemical and Physical Properties

Methyltetrazine-NHS Ester is an amine-reactive, bioorthogonal labeling reagent. The NHS ester moiety reacts with primary amines, such as those on the side chain of lysine residues in proteins, to form stable amide bonds.[1][2] The methyltetrazine group enables a highly specific and rapid "click" reaction with a trans-cyclooctene (TCO) partner, a key reaction in inverse electron-demand Diels-Alder cycloadditions.[1]

Table 1: Chemical Identification



Identifier	Value
Common Name	Methyltetrazine-NHS Ester
Synonyms	2,5-Dioxopyrrolidin-1-yl 2-(6-methyl-1,2,4,5-tetrazin-3-yl)acetate
Molecular Formula	C10H9N5O4 (example)
CAS Number	1644644-96-1 (example)

Note: The exact molecular formula and CAS number can vary depending on the linker between the methyltetrazine and NHS ester.

Safety and Hazard Information

While a specific SDS for "**Bz-(Me)Tz-NHS**" is unavailable, the safety profiles of related tetrazine-NHS esters and the general class of N-hydroxysuccinimide esters provide guidance on potential hazards.[3][4]

Table 2: Hazard Identification and Classification

Hazard Class	Description	Recommendations
Skin Corrosion/Irritation	May cause skin irritation.	Avoid contact with skin. Wear protective gloves and lab coat.
Serious Eye Damage/Irritation	Causes serious eye irritation.	Wear safety glasses or goggles.
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.	Use in a well-ventilated area or with a fume hood. Avoid breathing dust.
Combustibility	Solid which may be difficult to ignite. Dusts may form an explosive mixture with air.	Avoid generating dust. Keep away from ignition sources.

Table 3: Handling and Storage



Parameter	Recommendation
Storage	Store in a cool, dry, and well-ventilated place. Keep container tightly closed. Often stored at -20°C.
Incompatibilities	Strong oxidizing agents. Water/moisture (leads to hydrolysis of the NHS ester).
Personal Protective Equipment (PPE)	Safety glasses, chemical-resistant gloves (e.g., nitrile), lab coat.
Spill Response	Clean up spills immediately. Avoid generating dust. For major spills, evacuate the area and alert emergency responders.

Experimental Protocols

The following are generalized protocols for the use of Methyltetrazine-NHS ester in protein labeling.

General Protein Labeling with Methyltetrazine-NHS Ester

This protocol outlines the basic steps for conjugating Methyltetrazine-NHS ester to a protein of interest.

Materials:

- Protein of interest in an amine-free buffer (e.g., PBS, HEPES) at pH 7.2-8.5.
- Methyltetrazine-NHS ester.
- Anhydrous DMSO or DMF.
- Quenching buffer (e.g., 1 M Tris-HCl, pH 7.5).
- · Desalting column for purification.

Procedure:



- Prepare Protein Solution: Dissolve the protein in the reaction buffer to a concentration of 1-10 mg/mL.
- Prepare Tetrazine Solution: Immediately before use, dissolve the Methyltetrazine-NHS ester in DMSO or DMF to a concentration of 10 mg/mL.
- Reaction: Add a 10- to 20-fold molar excess of the dissolved Methyltetrazine-NHS ester to the protein solution.
- Incubation: Incubate the reaction for 1 hour at room temperature with gentle mixing.
- Quenching: Stop the reaction by adding the quenching buffer to a final concentration of 20-50 mM. Incubate for 15 minutes.
- Purification: Remove unreacted tetrazine and byproducts using a desalting column.

Immobilization of a Protein onto an Amine-Reactive Surface

This protocol describes the immobilization of a protein onto a surface coated with NHS esters.

Materials:

- Amine-reactive surface (e.g., NHS-ester coated plate).
- Protein to be immobilized in a non-amine-containing buffer (e.g., PBS, pH 7.4).
- Blocking buffer (e.g., 1 M ethanolamine or 100 mM glycine).
- Wash buffer (e.g., PBS with 0.05% Tween-20).

Procedure:

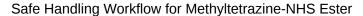
- Protein Incubation: Add the protein solution to the amine-reactive surface and incubate for 1-2 hours at room temperature or overnight at 4°C.
- Washing: Wash the surface several times with the wash buffer to remove unbound protein.

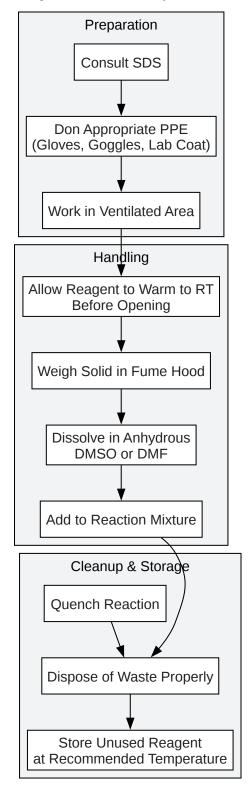


- Blocking: Add the blocking buffer and incubate for 30-60 minutes to quench any unreacted NHS-ester groups.
- Final Washing: Wash the surface again with the wash buffer. The surface is now ready for downstream applications.

Visualized Workflows and Relationships Safe Handling Workflow





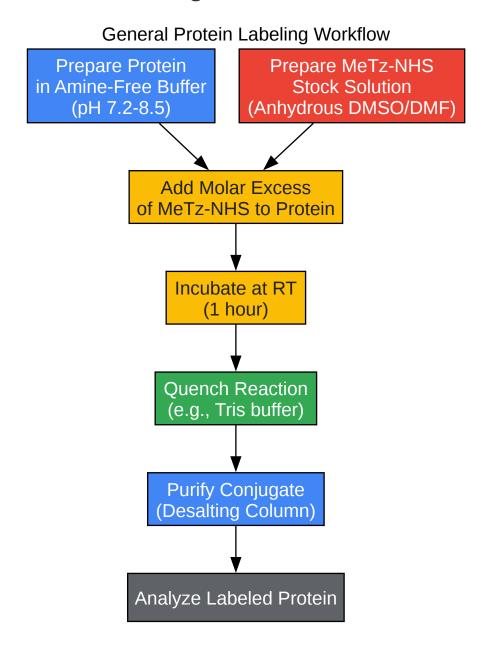


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Caption: A workflow for the safe handling of Methyltetrazine-NHS Ester.



General Protein Labeling Workflow



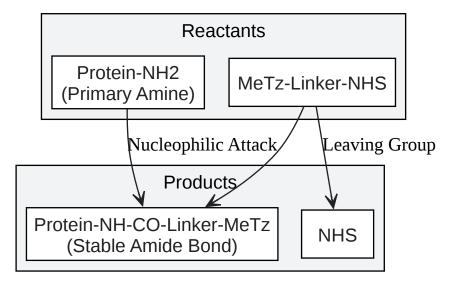
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Caption: A typical experimental workflow for protein labeling with Methyltetrazine-NHS Ester.

Reaction Mechanism



Reaction of NHS Ester with Primary Amine



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Caption: The reaction mechanism of a Methyltetrazine-NHS ester with a primary amine.

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